

Essential Safety and Operational Guide for Handling Lasmiditan Hydrochloride

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Compound of Interest

Compound Name: *Lasmiditan hydrochloride*

CAS No.: *613677-28-4*

Cat. No.: *B1257250*

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This document provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Lasmiditan hydrochloride**. The following procedural guidance is designed to ensure a safe laboratory environment and proper management of this compound.

Lasmiditan hydrochloride is recognized as harmful if swallowed, causes serious eye damage, is suspected of damaging an unborn child, and may cause drowsiness or dizziness.

[1] Adherence to the following personal protective equipment (PPE) and handling protocols is mandatory to minimize exposure and mitigate risks.

Quantitative Exposure Limits and Safety Data

The following table summarizes the key quantitative safety information for **Lasmiditan hydrochloride**.

Parameter	Value	Source
Occupational Exposure Limit (OEL)		
12-hour Time-Weighted Average (TWA)	25 µg/m ³ (for Lasmiditan Hemisuccinate)	Lilly (LEG)[1]
8-hour Time-Weighted Average (TWA)	40 µg/m ³ (for Lasmiditan Hemisuccinate)	Lilly (LEG)[1]
Acute Oral Toxicity (Rat)	LD50 > 300 mg/kg (estimated)	[1]
Eye Irritation	Causes serious eye damage	[1]
Skin Corrosion/Irritation	Non-irritant	[1]

Personal Protective Equipment (PPE) Protocol

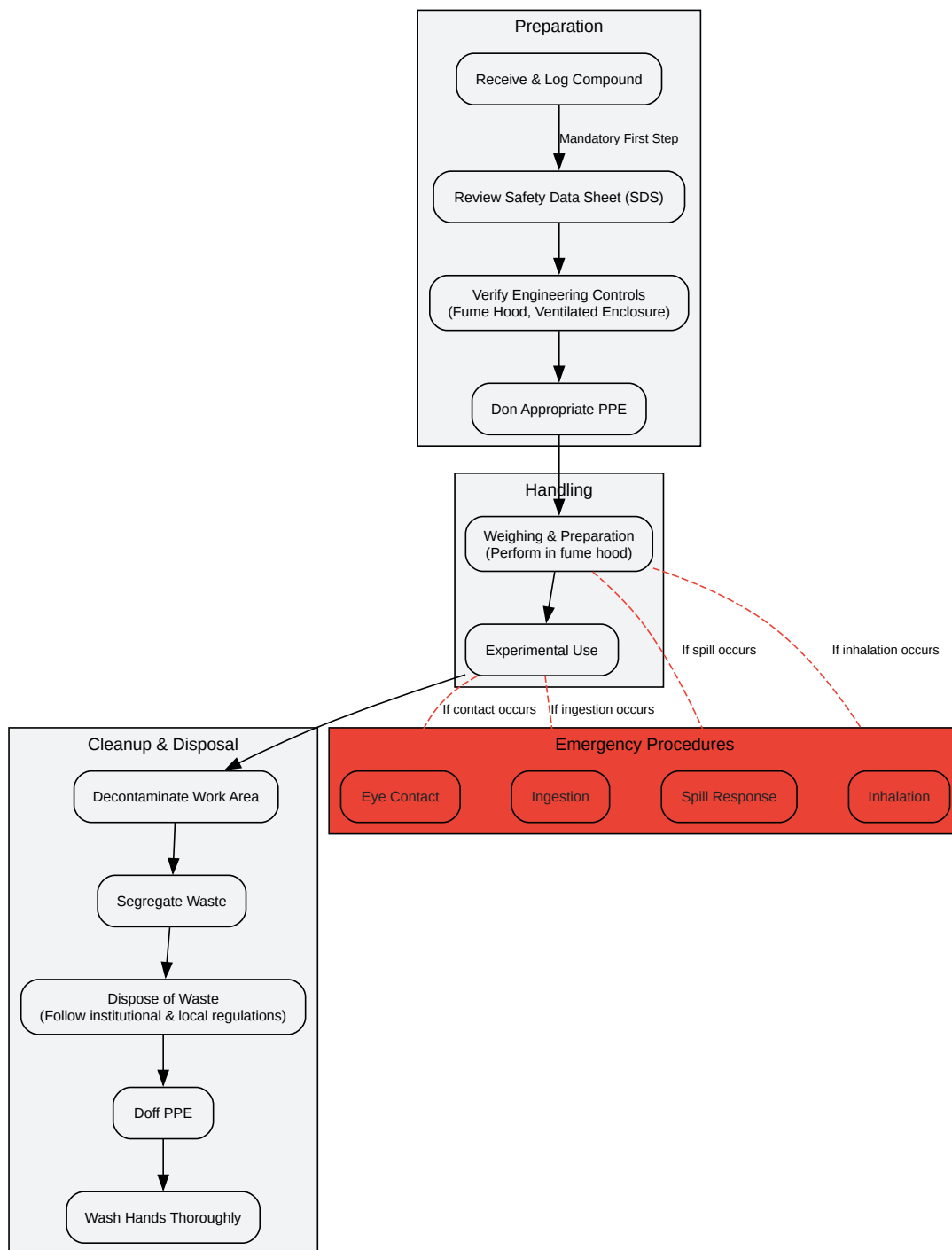
Based on a thorough risk assessment, the following PPE is required when handling **Lasmiditan hydrochloride**, particularly in situations with splash potential or when handling the powder form.[1]

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields. In case of splash potential or dusty operations, chemical safety goggles and/or a face shield are required.	To prevent serious eye damage from splashes or airborne particles.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact.
Body Protection	Impermeable body covering or lab coat. A disposable gown made of lint-free, low-permeability fabric with a solid front and tight-fitting cuffs is recommended when handling hazardous drugs.[2]	To minimize skin contact and contamination of personal clothing.[1]
Respiratory Protection	A properly fitted, approved air-purifying or air-fed respirator is necessary if a risk assessment indicates potential for exceeding the OEL or if engineering controls are insufficient.	To prevent inhalation of dust. [1]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **Lasmiditan hydrochloride** from receipt to disposal, emphasizing critical safety checkpoints.

Workflow for Safe Handling of Lasmiditan Hydrochloride

[Click to download full resolution via product page](#)Caption: Standard operating procedure for **Lasmiditan hydrochloride**.

Detailed Methodologies

1. Engineering Controls and Pre-Handling Preparations:

- Ventilation: All handling of **Lasmiditan hydrochloride** powder must be conducted in a certified chemical fume hood, ventilated enclosure, or a similar down-draft booth to maintain exposure below the established OEL.[\[1\]](#) Open handling is not recommended.[\[1\]](#)
- SDS Review: Before beginning any work, all personnel must read and understand the Safety Data Sheet (SDS).[\[1\]](#)
- PPE Donning: Put on all required PPE as specified in the table above. For activities involving hazardous drugs, it is best practice to double glove.[\[2\]](#)

2. Spill Response Protocol:

- Evacuate and Secure: Immediately alert others in the area and restrict access.
- Avoid Dust Generation: Do not dry sweep spilled powder.[\[1\]](#)
- Cleanup: For small spills, gently cover the spill with absorbent material. Lightly mist the material with water to prevent it from becoming airborne.[\[1\]](#) Collect the mixture using a vacuum cleaner equipped with a HEPA filter.[\[1\]](#) If a vacuum is unavailable, wet wiping or mopping is a suitable alternative.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly with an appropriate decontaminating solution.
- Waste Disposal: All cleanup materials must be collected in a sealed, labeled container and disposed of as hazardous waste.

3. First Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do so. Continue rinsing and immediately call a poison center or doctor.[\[1\]](#)

- Ingestion: If the person is conscious, rinse their mouth with water.[1] Do not induce vomiting. Call a poison center or physician immediately.[1]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1] Seek medical attention if symptoms develop.
- Skin Contact: While **Lasmiditan hydrochloride** is not classified as a skin irritant, it is prudent to wash the affected area thoroughly with soap and water after any contact.

4. Disposal Plan:

- Waste Segregation: All materials contaminated with **Lasmiditan hydrochloride**, including empty containers, disposable PPE, and cleanup materials, must be segregated as hazardous chemical waste.
- Containerization: Place waste in a clearly labeled, sealed container.
- Disposal: Dispose of the waste in accordance with all local, regional, and national environmental regulations.[1] Avoid discharge into drains or water courses.[1] For unused or expired medicine in a non-laboratory setting, drug take-back programs are the preferred method of disposal.[3][4] If such programs are unavailable, the material can be mixed with an unappealing substance like coffee grounds or cat litter, placed in a sealed container, and discarded in household trash.[3][4][5]

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